

Comprehensive Spectroscopic Characterization of 1-Methoxynaphthalen-2-ol

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Compound of Interest

Compound Name: 1-Methoxynaphthalen-2-ol

CAS No.: 18515-10-1

Cat. No.: B169447

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Technical Whitepaper for Structural Elucidation & Quality Control

Executive Summary

This guide provides a rigorous spectroscopic profile for **1-Methoxynaphthalen-2-ol** (also known as 1-methoxy-2-naphthol), a critical intermediate in the synthesis of naphthoquinones (e.g.,

-lapachone derivatives) and a known metabolite of naphthalene ethers.

Distinguishing this compound from its isomer, 2-methoxy-1-naphthol, is a frequent challenge in drug development and metabolic studies. This document establishes a self-validating analytical workflow using Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared Spectroscopy (IR) to ensure unambiguous structural assignment.

Compound Identity

Property	Detail
IUPAC Name	1-Methoxynaphthalen-2-ol
Common Name	1-Methoxy-2-naphthol
CAS Number	18515-10-1
Molecular Formula	
Molecular Weight	174.20 g/mol
Key Structural Feature	Ortho-disubstitution (1-OMe, 2-OH) creating potential for intramolecular hydrogen bonding.

Synthesis & Sample Preparation Context

To interpret spectra accurately, one must understand the sample's origin. **1-Methoxynaphthalen-2-ol** is typically generated via:

- Selective Methylation: From 1,2-dihydroxynaphthalene (using diazomethane or dimethyl sulfate).
- Bioconversion/Oxidation: Hydroxylation of 1-methoxynaphthalene by cytochrome P450 monooxygenases.

Purity Protocol:

- Solvent: For NMR, use CDCl_3 (Chloroform-d) as the standard. Use DMSO-d_6 only if OH proton exchange analysis is required.
- Handling: The compound is sensitive to oxidation (forming 1,2-naphthoquinone).^[1] Analyze fresh samples immediately after purification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive tool for distinguishing the 1,2-substitution pattern from other isomers. The proximity of the methoxy group (C1) to the hydroxyl group (C2) induces specific shielding/deshielding effects.

H NMR Data (400 MHz, CDCl₃)

The aromatic region is characterized by a distinct AB spin system for protons H-3 and H-4, separated from the remaining aromatic ring protons.

Position	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment Logic
-OCH ₃	3.90 - 4.05	Singlet (3H)	-	Characteristic methoxy on aromatic ring.
-OH	5.80 - 6.20	Broad Singlet	-	Exchangeable. Shift varies with concentration/solvent.
H-3	7.23	Doublet (1H)	8.5	Ortho to the electron-donating OH group (shielded).
H-4	7.57	Doublet (1H)	8.5	Meta to OH, para to OMe. Coupled to H-3.
H-5 to H-8	7.30 - 8.00	Multiplet (4H)	-	Second aromatic ring (less diagnostic).

Diagnostic Insight: The coupling constant (

Hz) between H-3 and H-4 is characteristic of ortho protons on the naphthalene ring. If the substituents were at 1,3 or 1,4 positions, this coupling pattern would disappear or change significantly (small meta coupling or no coupling).

C NMR Data (100 MHz, CDCl₃)

Carbon	Shift (, ppm)	Type	Assignment Logic
C-1	~135 - 140	Quaternary	Ipso to -OCH ₃ .
C-2	145.4	Quaternary	Ipso to -OH. Highly deshielded.
C-3	~110 - 115	Methine	Ortho to OH (electron rich).
C-4	~125 - 128	Methine	
C-5	128.3	Methine	Confirmed via HMBC correlations.
-OCH ₃	~61.0	Methyl	Sterically crowded methoxy is often slightly downfield.

2D NMR Workflow (HMBC)

To prove the 1-OMe/2-OH arrangement:

- HMBC: Look for a correlation from the -OCH₃ protons to C-1.
- NOE (Nuclear Overhauser Effect): Irradiating the -OCH₃ signal should show an enhancement of the H-8 proton (peri-position interaction), confirming the methoxy is at position 1, not position 2.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides a fragmentation fingerprint that validates the presence of the methoxy and hydroxyl groups.

Method: GC-MS (EI, 70 eV) or LC-MS (ESI).

Fragmentation Pathway (EI)

- Molecular Ion (

):m/z 174. (Base peak or high intensity due to aromatic stability).

- Loss of Methyl Radical (

):m/z 159.

- Mechanism:[2][3] Cleavage of the

bond. This is highly favorable in aromatic ethers.

- Loss of Carbon Monoxide (

):m/z 131.

- Mechanism:[2][3] Ring contraction or expulsion of CO from the phenolic/ether oxygen, typical of naphthols.

Visualization: MS Fragmentation Logic

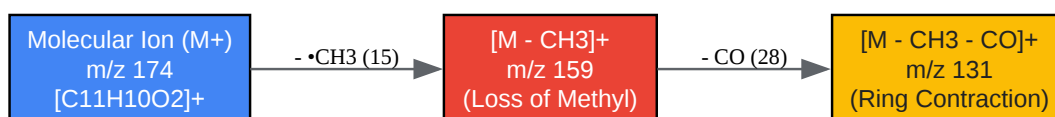


Figure 1: Electron Impact (EI) Fragmentation Pathway for 1-Methoxynaphthalen-2-ol

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Figure 1: The primary fragmentation pathway involves the sequential loss of the methyl group and carbon monoxide, characteristic of methoxy-substituted phenols.

Infrared Spectroscopy (IR)

IR is used primarily for functional group validation and detecting water contamination.

Frequency ()	Vibration Mode	Description
3200 - 3450	O-H Stretch	Broad band. Often shifted lower than free phenols due to intramolecular H-bonding with the adjacent methoxy oxygen.
3050	C-H Stretch (Ar)	Weak aromatic C-H signals.[1]
2840 - 2950	C-H Stretch (Alk)	Methyl group C-H stretches.
1620, 1590	C=C Ring Stretch	Characteristic naphthalene skeletal vibrations.
1260 - 1270	C-O Stretch (Ether)	Strong asymmetric stretch for .
1200 - 1230	C-O Stretch (Phenol)	Strong stretch for .

Quality Control & Impurity Profiling

When synthesizing or sourcing this material, three specific impurities are common. Use the following diagnostic peaks to detect them.

Impurity	Origin	Diagnostic Signal (NMR)
1,2-Naphthoquinone	Oxidation Product	Absence of OMe/OH signals; appearance of carbonyl peaks in (>180 ppm).
1,2-Dimethoxynaphthalene	Over-methylation	Two OMe singlets (~3.9 and ~4.0 ppm); no exchangeable OH.
2-Naphthol	Incomplete Reaction	H-1 singlet at 7.10; absence of OMe peak.

Analytical Workflow Diagram

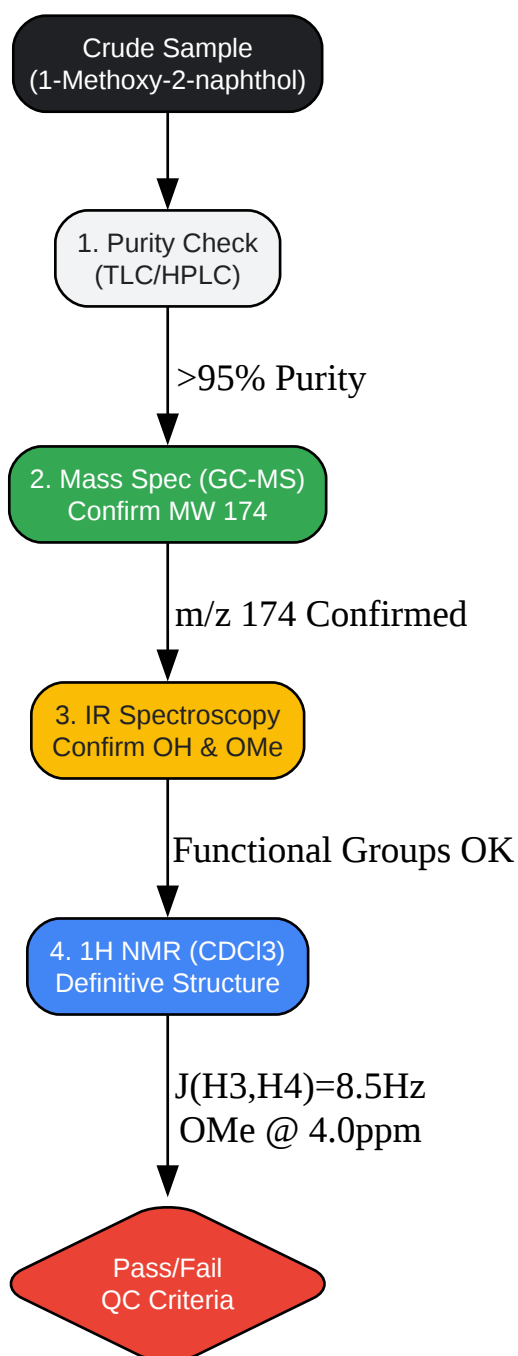


Figure 2: Recommended Analytical Workflow for Structural Validation

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Figure 2: Step-by-step workflow to validate the identity and purity of **1-Methoxynaphthalen-2-ol**.

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